

Proper Disposal of Tflrn-NH2: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tflrn-NH2

Cat. No.: B12375695

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The proper disposal of **Tflrn-NH2**, a potent PAR1-selective agonist peptide, is crucial for ensuring laboratory safety and environmental protection.^[1] This document provides essential information and step-by-step procedures for the safe handling and disposal of this bioactive peptide, targeting researchers, scientists, and drug development professionals. Adherence to these guidelines will help mitigate risks and ensure compliance with standard laboratory safety protocols.

Chemical and Safety Data Summary

While comprehensive quantitative data for **Tflrn-NH2** is not readily available in the provided search results, the following table summarizes the key identification and safety information derived from Safety Data Sheets (SDS).

Property	Value	Source
Chemical Name	Tfllrn-NH2	[1][2][3]
CAS Number	197794-83-5 (free base)	[1][2][3]
Molecular Formula	C31H53N9O6	[2][3]
Molecular Weight	647.81 g/mol	[2][3]
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[3]
GHS Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	[3]

Step-by-Step Disposal Protocol

The disposal of **Tfllrn-NH2** and associated materials must be handled with care, treating it as hazardous chemical waste. The following protocol outlines the necessary steps for its proper disposal.

Personal Protective Equipment (PPE)

Before handling **Tfllrn-NH2** for disposal, it is imperative to wear appropriate personal protective equipment to minimize exposure. This includes:

- Gloves: Chemical-resistant gloves are mandatory.[2]
- Eye Protection: Safety goggles or a face shield should be worn.[2][3]
- Lab Coat: A lab coat or other protective clothing is necessary to prevent skin contact.[2]

Waste Segregation and Collection

Proper segregation of waste is a critical first step in the disposal process.

- Solid Waste:

- Place unused or expired solid **Tfllrn-NH2** into a clearly labeled, sealed container designated for chemical or biohazardous waste.[4]
- Contaminated materials such as gloves, pipette tips, and vials that have come into contact with the peptide should also be collected in this container.[4][5]
- Ensure the container is compatible with the waste and properly sealed to prevent leaks.[5]
- Liquid Waste:
 - Liquid solutions of **Tfllrn-NH2**, including any solvents used for its dissolution (e.g., DMSO, acetonitrile), must be collected in a designated liquid chemical waste container.[4]
 - Crucially, do not pour liquid peptide waste down the drain.[2][4][6] This is to avoid environmental contamination, as the substance is very toxic to aquatic life.[3]
 - If the peptide was dissolved in a solvent, the entire solution should be treated as chemical waste.[4]

Labeling and Storage

Accurate labeling and safe storage of waste are essential for proper disposal and to prevent accidental misuse.

- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste" and the specific contents, including "**Tfllrn-NH2**" and any solvents present.[5]
 - Follow your institution's specific labeling requirements.
- Storage:
 - Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[5]
 - Containers should be kept tightly closed except when adding waste.[6]

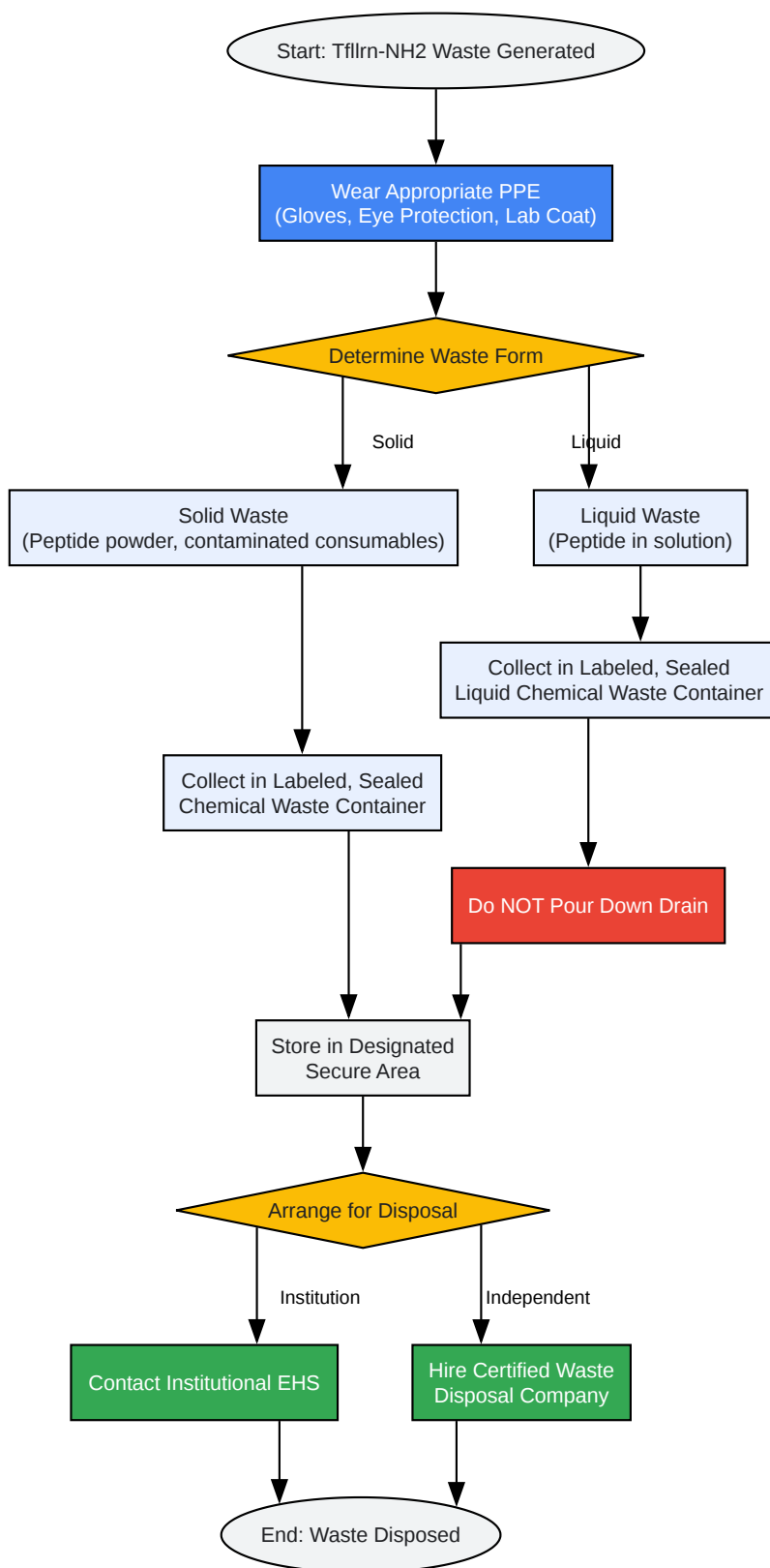
Final Disposal

The final disposal of **Tfllrn-NH₂** waste must be conducted through approved channels.

- Contact Environmental Health and Safety (EHS): Your institution's EHS office will have specific protocols for the disposal of hazardous chemical waste.^[4]
- Use a Certified Waste Disposal Company: For laboratories without an EHS office, or for independent researchers, a certified hazardous waste disposal company should be contacted.^[4] These companies are equipped to handle and dispose of chemical waste in compliance with federal and state regulations.
- Documentation: Maintain a record of the disposal, including the date, quantity of waste, and the disposal company used.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Tfllrn-NH₂**.



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Caption: Workflow for the safe disposal of **Tflrn-NH2**.

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